

Technical Support Center: Purification of 6-Aminoundecane by Vacuum Distillation

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Compound of Interest

Compound Name: 6-Aminoundecane

Cat. No.: B1267033

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purification of **6-aminoundecane** via vacuum distillation. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure a safe and efficient purification process.

Physical and Chemical Properties of 6-Aminoundecane

A thorough understanding of the physical and chemical properties of **6-aminoundecane** is crucial for a successful vacuum distillation. Key properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₅ N	--INVALID-LINK--
Molecular Weight	171.32 g/mol	--INVALID-LINK--
Boiling Point (at 28 mmHg)	158 °C	--INVALID-LINK--
Calculated Normal Boiling Point	250.02 °C (at 760 mmHg)	Cheméo
Appearance	Colorless liquid (presumed)	General knowledge
Hazards	Causes severe skin burns and eye damage.	--INVALID-LINK--

Estimated Boiling Point of 6-Aminoundecane at Various Pressures

To facilitate the setup of your vacuum distillation, the following table provides estimated boiling points of **6-aminoundecane** at different vacuum levels. These values are calculated based on the Clausius-Clapeyron equation, using the known boiling point at 28 mmHg.

Vacuum Pressure (mmHg)	Estimated Boiling Point (°C)
1	95 - 105
5	115 - 125
10	130 - 140
20	145 - 155
50	170 - 180
100	190 - 200

Disclaimer: These are estimated values and should be used as a guideline. The actual boiling point may vary depending on the accuracy of the vacuum gauge and the purity of the compound.

Experimental Protocol: Vacuum Distillation of 6-Aminoundecane

This protocol outlines the steps for the purification of **6-aminoundecane** using vacuum distillation.

Materials and Equipment:

- Crude **6-aminoundecane**
- Round-bottom flask (distilling flask)
- Short-path distillation head with condenser and vacuum connection

- Receiving flask(s)
- Heating mantle with a stirrer
- Magnetic stir bar
- Thermometer and adapter
- Vacuum pump (capable of reaching at least 1 mmHg)
- Cold trap (e.g., with dry ice/acetone or liquid nitrogen)
- Vacuum gauge
- Glass wool or aluminum foil for insulation
- Vacuum grease
- Clamps and stands to secure the apparatus
- Personal Protective Equipment (PPE): safety goggles, face shield, lab coat, and appropriate chemical-resistant gloves.

Procedure:

- Apparatus Setup:
 - Ensure all glassware is clean, dry, and free of cracks.
 - Place a magnetic stir bar in the round-bottom flask.
 - Add the crude **6-aminoundecane** to the distilling flask, filling it to no more than two-thirds of its capacity.
 - Lightly grease all ground-glass joints to ensure a good seal.
 - Assemble the distillation apparatus as shown in the workflow diagram below, securing all connections with clamps.

- Place the thermometer bulb so that the top is level with the side arm leading to the condenser.
- Connect the vacuum pump to the distillation apparatus through a cold trap.
- Install a vacuum gauge between the cold trap and the distillation apparatus.
- Distillation Process:
 - Turn on the cooling fluid for the condenser.
 - Begin stirring the crude **6-aminoundecane**.
 - Slowly turn on the vacuum pump to gradually reduce the pressure in the system. The liquid may bubble as volatile impurities and dissolved gases are removed.
 - Once the desired vacuum is reached and stable, begin heating the distilling flask using the heating mantle.
 - Increase the temperature gradually. The first fraction to distill will likely be low-boiling impurities. It is advisable to collect this in a separate receiving flask.
 - As the temperature approaches the expected boiling point of **6-aminoundecane** at the working pressure, change to a clean receiving flask.
 - Collect the main fraction over a stable temperature range. Record the temperature and pressure.
 - If the temperature drops, it may indicate that the majority of the product has distilled.
 - Stop the distillation before the distilling flask is completely dry to prevent the formation of potentially unstable residues.
- Shutdown Procedure:
 - Turn off the heating mantle and allow the system to cool under vacuum.

- Once the apparatus has cooled to room temperature, slowly and carefully vent the system by introducing an inert gas (e.g., nitrogen or argon) or air.
- Turn off the vacuum pump.
- Turn off the condenser cooling fluid.
- Disassemble the apparatus and transfer the purified **6-aminoundecane** to a suitable storage container.

Troubleshooting Guide

This guide addresses common issues encountered during the vacuum distillation of **6-aminoundecane**.

Issue	Possible Cause(s)	Solution(s)
Difficulty achieving or maintaining a stable vacuum	Leaks in the system (e.g., poorly sealed joints, cracked glassware, loose tubing).	Check all connections and re-grease joints if necessary. Inspect glassware for cracks. Ensure vacuum tubing is in good condition and properly attached.
Inefficient vacuum pump.	Check the pump oil; it may need to be changed. Ensure the pump is appropriate for the desired vacuum level.	
Overwhelmed cold trap.	Ensure the cold trap is sufficiently cold and not full.	
Bumping or unstable boiling	No or inadequate stirring.	Ensure the magnetic stirrer is on and functioning correctly. A stir bar is essential for smooth boiling under vacuum.
Heating too rapidly.	Reduce the heating rate to allow for smooth boiling.	
Product is not distilling at the expected temperature	Inaccurate pressure reading.	Calibrate or check the vacuum gauge.
Presence of significant impurities.	A lower boiling point may indicate volatile impurities, while a higher boiling point could suggest less volatile contaminants. Collect fractions and analyze for purity.	
Thermometer placement is incorrect.	Ensure the thermometer bulb is correctly positioned.	
Product appears discolored (yellow or brown)	Thermal decomposition.	The distillation temperature is too high. Reduce the pressure to lower the boiling point.

Ensure the heating mantle temperature is not excessively high.

Presence of impurities that are sensitive to heat.

Consider a pre-purification step if possible.

Low recovery of purified product

Hold-up in the distillation column.

Use a short-path distillation apparatus for high-boiling compounds to minimize losses.

Incomplete distillation.

Ensure the distillation is continued until the product is collected, but do not distill to dryness.

Frequently Asked Questions (FAQs)

Q1: What is the maximum safe temperature for the vacuum distillation of **6-aminoundecane?**

While specific data on the thermal decomposition of **6-aminoundecane** is not readily available, it is advisable to keep the pot temperature below 180-200°C to minimize the risk of degradation. Long-chain alkylamines can undergo decomposition at elevated temperatures. Reducing the pressure to lower the boiling point is the best strategy to avoid thermal decomposition.

Q2: What are the likely impurities in crude **6-aminoundecane?**

If **6-aminoundecane** is synthesized via the reductive amination of 6-undecanone, potential impurities could include:

- Unreacted 6-undecanone.
- The corresponding secondary amine formed from the reaction of **6-aminoundecane** with the intermediate imine.
- Byproducts from side reactions of the ketone or amine.

- Residual catalyst from the synthesis.

Q3: Why is a cold trap necessary for this procedure?

A cold trap is essential to protect the vacuum pump from corrosive or volatile substances that may be present in the crude material or evolve during distillation. This prolongs the life of the pump and prevents contamination of the pump oil.

Q4: Can I use boiling chips instead of a magnetic stir bar?

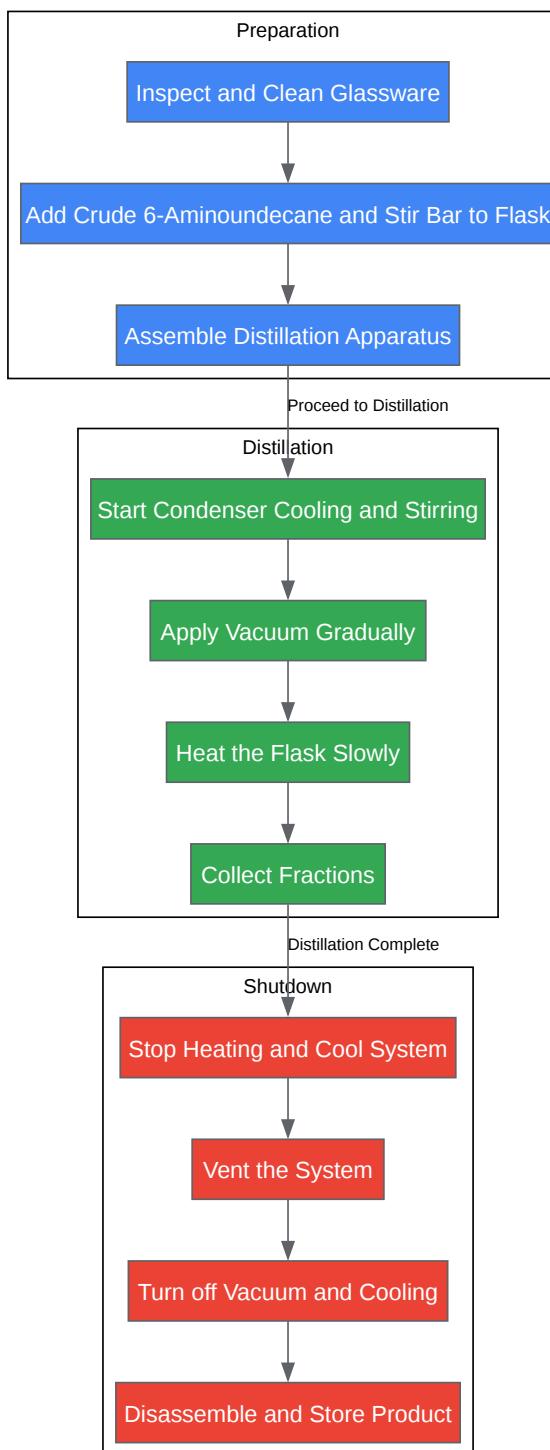
No, boiling chips are not effective under vacuum as the trapped air within their pores is quickly removed, rendering them unable to promote smooth boiling. A magnetic stir bar is essential for vacuum distillation.

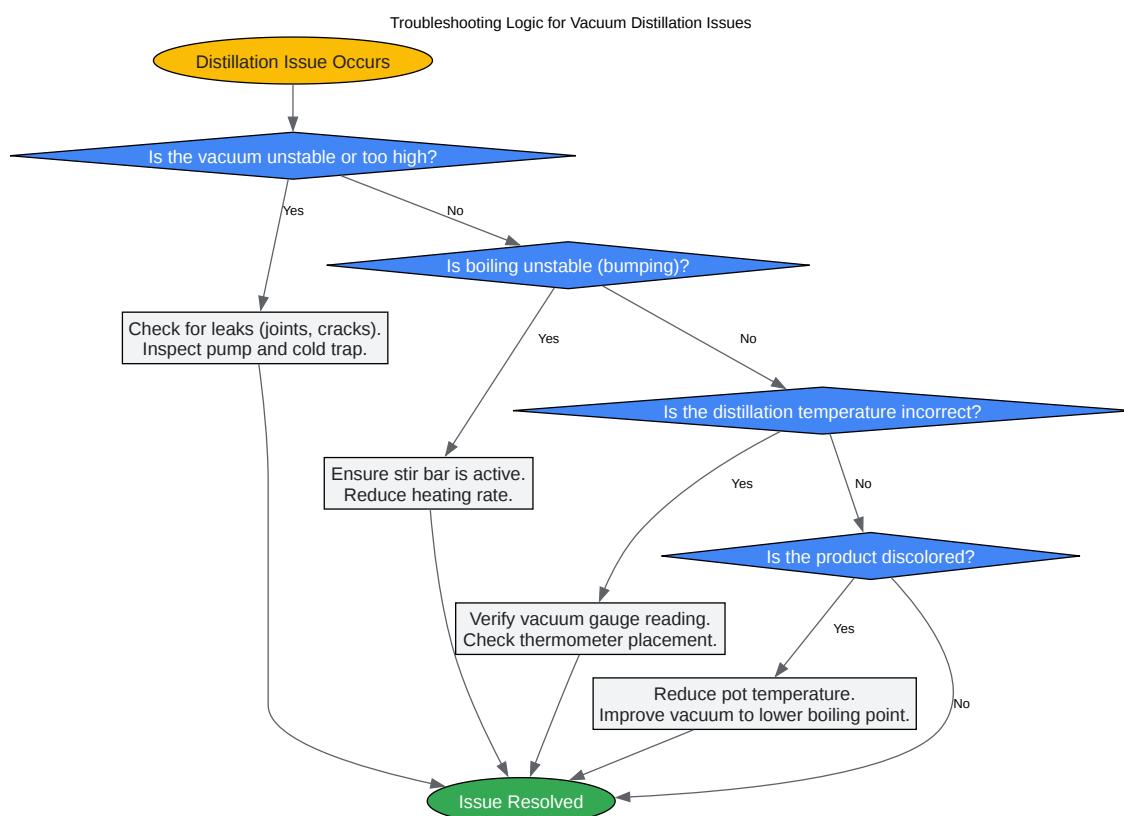
Q5: What safety precautions should I take when distilling **6-aminoundecane**?

- Always work in a well-ventilated fume hood.
- Wear appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves. **6-Aminoundecane** is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)
- Inspect all glassware for cracks before use to prevent implosion under vacuum.
- Use a safety shield around the apparatus.
- Never heat a closed system.
- Vent the system slowly to avoid sudden pressure changes.

Visualizations

Experimental Workflow for Vacuum Distillation of 6-Aminoundecane

[Click to download full resolution via product page](#)**Caption: Workflow for the vacuum distillation of **6-aminoundecane**.**

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Caption: Troubleshooting decision tree for vacuum distillation.

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References

- 1. 6-Aminoundecane | C11H25N | CID 141845 - PubChem [pubchem.ncbi.nlm.nih.gov]
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